

Isopropyl 2-Methylbutyrate: A Comprehensive Technical Guide to Safety and Hazard Management

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Isopropyl 2-methylbutyrate*

Cat. No.: *B1580992*

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Abstract

This technical guide provides an in-depth analysis of the safety and hazards associated with **Isopropyl 2-methylbutyrate** (CAS No. 66576-71-4), a common flavoring and fragrance agent. [1][2] Intended for researchers, scientists, and professionals in drug development, this document synthesizes critical data on its physicochemical properties, GHS classification, toxicological profile, and ecotoxicological impact. Furthermore, it outlines detailed protocols for safe handling, storage, and emergency response, grounded in established OECD guidelines and best laboratory practices. The objective is to equip scientific professionals with the necessary knowledge to mitigate risks and ensure a safe working environment when utilizing this compound.

Introduction: Understanding Isopropyl 2-Methylbutyrate

Isopropyl 2-methylbutyrate is a fatty acid ester recognized for its fruity, sweet, and green aroma, with nuances of pineapple.[3] This colorless to pale yellow liquid is utilized as a flavoring agent in food and beverages and as a fragrance component in cosmetics and personal care products.[2] Its application extends to the pharmaceutical industry, where it can act as a solvent for various active ingredients.[2] Given its prevalence in research and manufacturing, a thorough understanding of its safety profile is paramount.


Table 1: Chemical and Physical Properties of **Isopropyl 2-methylbutyrate**

Property	Value	Source
CAS Number	66576-71-4	--INVALID-LINK--[1]
Molecular Formula	C ₈ H ₁₆ O ₂	--INVALID-LINK--[1]
Molecular Weight	144.21 g/mol	--INVALID-LINK--[1]
Appearance	Colorless to pale yellow liquid	--INVALID-LINK--[2]
Boiling Point	140-144 °C	--INVALID-LINK--[2]
Flash Point	32.8 °C (91.0 °F) Closed Cup	--INVALID-LINK--[4]
Density	0.847-0.855 g/mL at 25 °C	--INVALID-LINK--[1]
Solubility	Insoluble in water; Soluble in alcohols and oils	--INVALID-LINK--, --INVALID-LINK--[1][3]

Globally Harmonized System (GHS) Classification and Labeling

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. **Isopropyl 2-methylbutyrate** is classified as a Flammable Liquid, Category 3.[4][5]

Table 2: GHS Hazard Classification for **Isopropyl 2-methylbutyrate**

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Flammable Liquids	3	H226: Flammable liquid and vapor		Warning

Precautionary Statements:

Prevention:

- P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4][5]
- P233: Keep container tightly closed.[4][5]
- P240: Ground and bond container and receiving equipment.[4][5]
- P241: Use explosion-proof electrical/ventilating/lighting equipment.[4][5]
- P242: Use non-sparking tools.[4][5]
- P243: Take action to prevent static discharges.[4][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]

Response:

- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4][5]
- P370+P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.[5]

Storage:

- P403+P235: Store in a well-ventilated place. Keep cool.[4][5]

Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant.[5]

Caption: GHS Hazard Communication for **Isopropyl 2-methylbutyrate**.

Toxicological Profile: A Data-Driven Assessment

A comprehensive evaluation of the toxicological properties of a substance is crucial for risk assessment. While some data for **Isopropyl 2-methylbutyrate** is limited, this section

synthesizes available information and outlines the standard methodologies for hazard evaluation.

Acute Toxicity

- Oral: Some sources indicate that **Isopropyl 2-methylbutyrate** may be harmful if swallowed, with an Acute Toxicity, Oral (Category 5) classification.[4] One study reported an oral LD50 in rats of > 2000 mg/kg, conducted according to OECD Test Guideline 423.[4]
- Dermal and Inhalation: There is no specific data available for acute dermal or inhalation toxicity.[6]

Skin Corrosion/Irritation

While some safety data sheets suggest that **Isopropyl 2-methylbutyrate** may cause mild skin irritation, definitive studies are lacking.[7] The standard for assessing skin irritation is the OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method.[8]

Experimental Protocol: In Vitro Skin Irritation (OECD TG 439)[3][8]

- Tissue Preparation: Commercially available Reconstructed Human Epidermis (RhE) models are equilibrated in culture plates.[3]
- Application of Test Substance: A defined amount of **Isopropyl 2-methylbutyrate** is applied topically to the RhE tissue.
- Exposure and Incubation: Following a specified exposure period, the tissues are rinsed and incubated.[3]
- Viability Assessment: Cell viability is determined using a quantitative assay, such as the MTT assay. A reduction in cell viability below a certain threshold (typically $\leq 50\%$) indicates that the substance is an irritant.[3][8]

Serious Eye Damage/Eye Irritation

Safety data sheets indicate that direct contact may cause temporary eye irritation.[7] The OECD Test Guideline 405: Acute Eye Irritation/Corrosion is the standard in vivo method for this

endpoint.[1][9]

Experimental Protocol: Acute Eye Irritation (OECD TG 405)[9][10][11]

- Animal Selection and Preparation: Typically, a single albino rabbit is used for the initial test. [9] Appropriate anesthesia and analgesia are administered to minimize pain and distress.[1]
- Application: A single dose of the test substance is applied to the conjunctival sac of one eye. The other eye serves as a control.[9][10]
- Observation: The eyes are examined at specific intervals (e.g., 1, 24, 48, and 72 hours) for signs of corneal opacity, iris lesions, and conjunctival redness and swelling.[9]
- Scoring and Classification: The severity and reversibility of the observed effects are scored to determine the irritation potential.[9]

Respiratory or Skin Sensitization

Available data suggests that **Isopropyl 2-methylbutyrate** is not a respiratory or skin sensitizer. [7]

Germ Cell Mutagenicity

According to a safety assessment by the Research Institute for Fragrance Materials (RIFM), **Isopropyl 2-methylbutyrate** is not considered to be genotoxic.[12] Standard genotoxicity testing involves a battery of assays to detect gene mutations and chromosomal damage.[13]

Carcinogenicity, Reproductive Toxicity, and Target Organ Toxicity

- Carcinogenicity: No components of **Isopropyl 2-methylbutyrate** at levels greater than or equal to 0.1% are identified as a carcinogen by IARC, ACGIH, NTP, or OSHA.[6]
- Reproductive Toxicity: The RIFM safety assessment concluded that there are no reproductive toxicity concerns at current levels of use, based on the Threshold of Toxicological Concern (TTC) for a Cramer Class I material.[12]

- Specific Target Organ Toxicity (Single and Repeated Exposure): **Isopropyl 2-methylbutyrate** is not classified for specific target organ toxicity.[\[7\]](#)

Ecotoxicological Information

The available information suggests that **Isopropyl 2-methylbutyrate** is not classified as environmentally hazardous. However, large or frequent spills could potentially have a harmful effect on the environment.[\[7\]](#) Biodegradability data indicates that it is not readily biodegradable.[\[7\]](#)

Occupational Safety and Risk Management

A proactive approach to safety is essential when handling any chemical. The following sections detail best practices for the safe use of **Isopropyl 2-methylbutyrate** in a laboratory setting.

Engineering Controls

- Work with **Isopropyl 2-methylbutyrate** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize vapor inhalation.[\[14\]](#)
- Use explosion-proof ventilation and electrical equipment to prevent ignition of flammable vapors.[\[4\]](#)

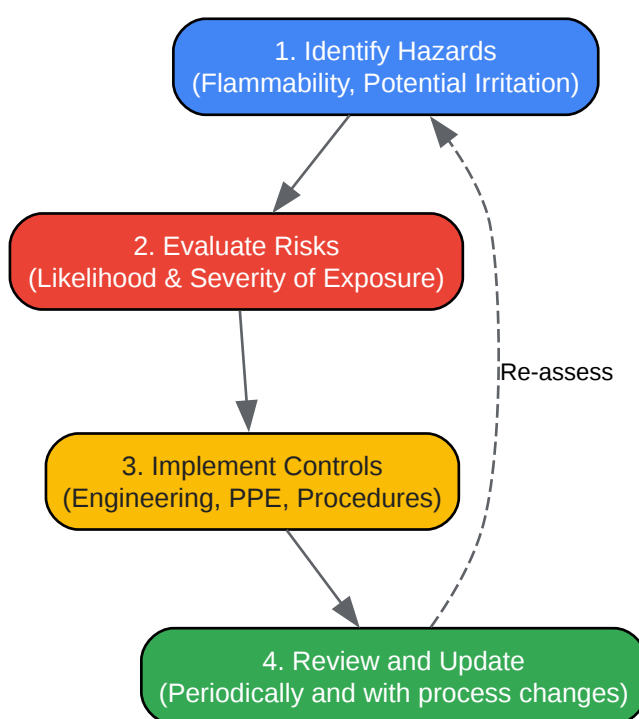
Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)
- Skin Protection: Use chemically resistant gloves (e.g., nitrile) and a lab coat.[\[4\]](#)[\[14\]](#)
- Respiratory Protection: If ventilation is inadequate, a NIOSH-approved respirator may be necessary.[\[10\]](#)

Safe Handling and Storage

- Handling:
 - Avoid contact with skin and eyes, and avoid inhaling vapors.[\[5\]](#)[\[6\]](#)
 - Keep away from all sources of ignition.[\[5\]](#)[\[6\]](#)

- Use non-sparking tools and take precautionary measures against static discharge.[2][4]
Ground and bond containers during transfer.[2][4]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[5][6]
 - Keep containers tightly closed and upright to prevent leakage.[5][6]
 - Store in a designated flammable liquids storage cabinet.[15]



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Caption: Workflow for Chemical Risk Assessment.

Emergency Procedures

- In Case of Fire:
 - Use dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
 - Water spray can be used to cool unopened containers.[5]

- Accidental Release:
 - Eliminate all ignition sources.[6]
 - Ventilate the area and wear appropriate PPE.[6]
 - Contain the spill and collect with a non-combustible absorbent material. Place in a suitable container for disposal.[11]
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[5]
 - Skin Contact: Remove contaminated clothing and rinse skin with plenty of water.[5]
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5]
 - Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[5]

Conclusion: A Commitment to Safety

Isopropyl 2-methylbutyrate, while valuable in various scientific and industrial applications, presents a primary hazard of flammability. The potential for mild skin and eye irritation should also be considered and managed through appropriate personal protective equipment and handling procedures. While significant toxicological concerns beyond its flammability are not indicated by current data, a prudent approach to chemical safety is always warranted. By adhering to the principles of GHS, implementing robust engineering and administrative controls, and being prepared for emergencies, researchers and scientists can safely harness the utility of **Isopropyl 2-methylbutyrate** in their work.

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- To cite this document: BenchChem. [Isopropyl 2-Methylbutyrate: A Comprehensive Technical Guide to Safety and Hazard Management]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580992#isopropyl-2-methylbutyrate-safety-and-hazards-ghs>]

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